

stability of MLN120B in solution under different storage conditions

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Compound of Interest		
Compound Name:	MLN120B	
Cat. No.:	B7980660	Get Quote

Technical Support Center: MLN120B

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **MLN120B** in solution under various storage conditions. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for dissolving MLN120B?

A: The recommended solvent for preparing stock solutions of **MLN120B** is dimethyl sulfoxide (DMSO).[1][2][3][4] It is soluble in DMSO at concentrations of \geq 13.2 mg/mL to \geq 31 mg/mL.[1][3] [4] Ethanol can also be used, but the solubility is lower (\geq 8.53 mg/mL).[1][4] **MLN120B** is poorly soluble in water.[4] For optimal results, use fresh, anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.[2][3]

Q2: How should I prepare my **MLN120B** stock solution?

A: To prepare a stock solution, allow the vial of solid **MLN120B** to equilibrate to room temperature for at least 60 minutes before opening.[5] Add the desired volume of high-purity DMSO to the vial. To aid dissolution, you can gently warm the solution at 37°C for 10 minutes and/or use an ultrasonic bath.[1]



Q3: What are the recommended storage conditions for MLN120B stock solutions?

A: For long-term storage, it is recommended to store **MLN120B** stock solutions in aliquots in tightly sealed vials at -80°C for up to one year or at -20°C for up to one month.[2] Storing in aliquots is crucial to avoid repeated freeze-thaw cycles, which can degrade the compound.[2] [6] For short-term use, once an aliquot is thawed, it may be kept at 4°C for up to two weeks, though preparing fresh dilutions for experiments is the best practice.[6]

Q4: I see precipitation in my MLN120B stock solution after thawing. What should I do?

A: Precipitation upon thawing can occur if the compound's solubility limit is exceeded at lower temperatures. First, ensure the solution is completely at room temperature. You can try to redissolve the precipitate by gently warming the vial at 37°C for 10-15 minutes and vortexing or using an ultrasonic bath.[1] If the precipitate does not redissolve, it may indicate that the solution is supersaturated or that the compound has degraded. In this case, it is recommended to prepare a fresh stock solution.

Q5: For how long is the solid form of **MLN120B** stable?

A: When stored as a solid in a tightly sealed vial at -20°C, **MLN120B** is stable for up to three years.[2]

Q6: Can I store my working dilutions in aqueous buffer?

A: It is not recommended to store **MLN120B** in aqueous buffers for extended periods. **MLN120B** is a small molecule that is poorly soluble in water and may be unstable in aqueous solutions over time. For cellular assays, prepare fresh working dilutions from your DMSO stock solution immediately before use. For in vivo experiments, it is also advised to prepare the formulation freshly on the same day of use.[3]

Data Summary: Stability of MLN120B Solutions



Storage Condition	Solvent	Duration	Recommendati on	Citations
Long-Term	DMSO	1 Year	Store in aliquots at -80°C.	[2]
Mid-Term	DMSO	Several Months	Store in aliquots below -20°C.	[1]
Short-Term	DMSO	1 Month	Store in aliquots at -20°C.	[2]
Short-Term (Thawed)	DMSO	2 Weeks	Store at 4°C.	[6]
Working Solution	Aqueous Buffer	Same Day	Prepare fresh before each experiment.	[3][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM MLN120B Stock Solution in DMSO

- Acclimatization: Allow the vial containing solid MLN120B (Molecular Weight: 366.8 g/mol) to sit at room temperature for at least 60 minutes before opening to prevent condensation.[5]
- Solvent Addition: Using a calibrated pipette, add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, to 1 mg of MLN120B, add 272.6 μL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly. If necessary, place the vial in a 37°C water bath for 10 minutes and/or sonicate in an ultrasonic bath to ensure complete dissolution.[1]
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes. This is critical to prevent contamination and degradation from repeated freeze-thaw cycles.[2]



 Storage: Store the aliquots at -80°C for long-term storage (up to one year) or -20°C for shorter-term storage (up to one month).[2]

Protocol 2: General Workflow for Assessing Solution Stability

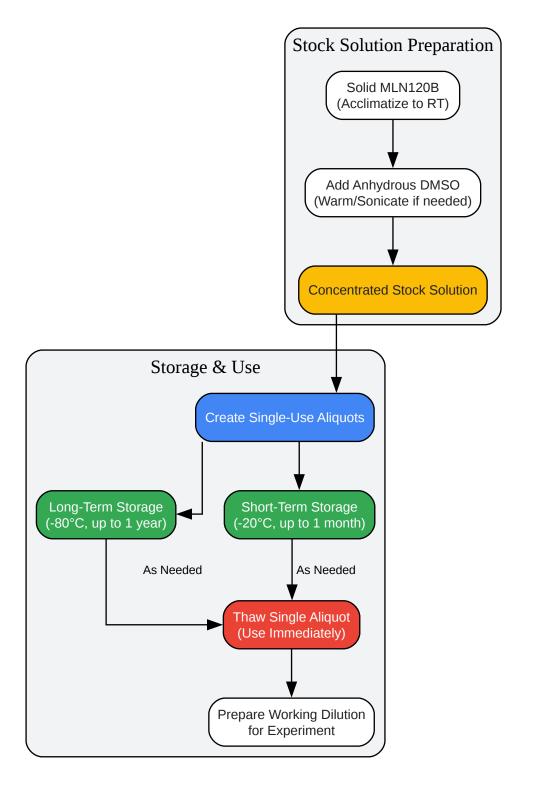
This protocol outlines a general method to assess the stability of a small molecule inhibitor like **MLN120B** in a specific solvent and storage condition.

- Preparation of Stock Solution: Prepare a fresh, concentrated stock solution of MLN120B in the desired solvent (e.g., DMSO) as described in Protocol 1.
- Initial Analysis (Time Zero): Immediately after preparation, take an aliquot of the stock solution. Dilute it to a known concentration and analyze it using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) coupled with a UV or Mass Spectrometry detector. This will provide the initial purity and concentration (Time Zero reference).
- Storage: Store the remaining aliquots of the stock solution under the desired test conditions (e.g., 4°C, -20°C, -80°C).
- Time-Point Analysis: At predetermined time points (e.g., 1 week, 1 month, 3 months), retrieve one aliquot from storage.
- Sample Preparation and Analysis: Allow the aliquot to thaw completely and reach room temperature. Prepare a dilution identical to the Time Zero sample and analyze it using the same HPLC method.
- Data Comparison: Compare the HPLC chromatograms of the stored samples to the Time
 Zero reference. Assess stability by looking for:
 - A decrease in the peak area of the parent compound (MLN120B), which would indicate degradation.
 - The appearance of new peaks, which would indicate the formation of degradation products.



 Quantification: Calculate the percentage of the remaining MLN120B at each time point relative to the Time Zero sample to quantify the stability.

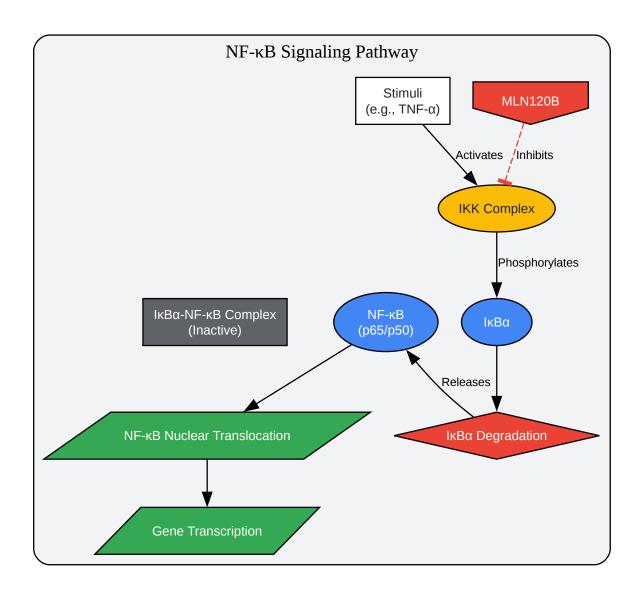
Visualizations





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Caption: Workflow for Preparation and Storage of MLN120B Stock Solutions.



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Caption: Inhibition of the Canonical NF-kB Pathway by MLN120B.

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